

Comparative Kinase Selectivity Profile of Akt Inhibitor XI

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Akt Inhibitor XI

Cat. No.: B1144994

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This guide provides a comparative overview of the kinase inhibitor **Akt Inhibitor XI** (also known as FPA-124). Due to the limited publicly available data on the broad kinase cross-reactivity of **Akt Inhibitor XI**, this document offers a comparison with other well-characterized Akt inhibitors to provide a valuable context for researchers. The information presented herein is intended to serve as a reference for understanding the potential selectivity and off-target effects of kinase inhibitors targeting the Akt signaling pathway.

Akt Inhibitor XI is a cell-permeable, copper-containing 3-formylchromone derivative that functions as an inhibitor of the Akt (Protein Kinase B) signaling pathway.^[1] It has been shown to interact with both the pleckstrin homology (PH) and kinase domains of Akt.^{[2][3]} The inhibitor demonstrates activity against Akt with a reported half-maximal inhibitory concentration (IC₅₀) of 100 nM.^[2] In cellular assays, it inhibits the proliferation of various cancer cell lines with IC₅₀ values ranging from 10 to 34 μ M.^[1]

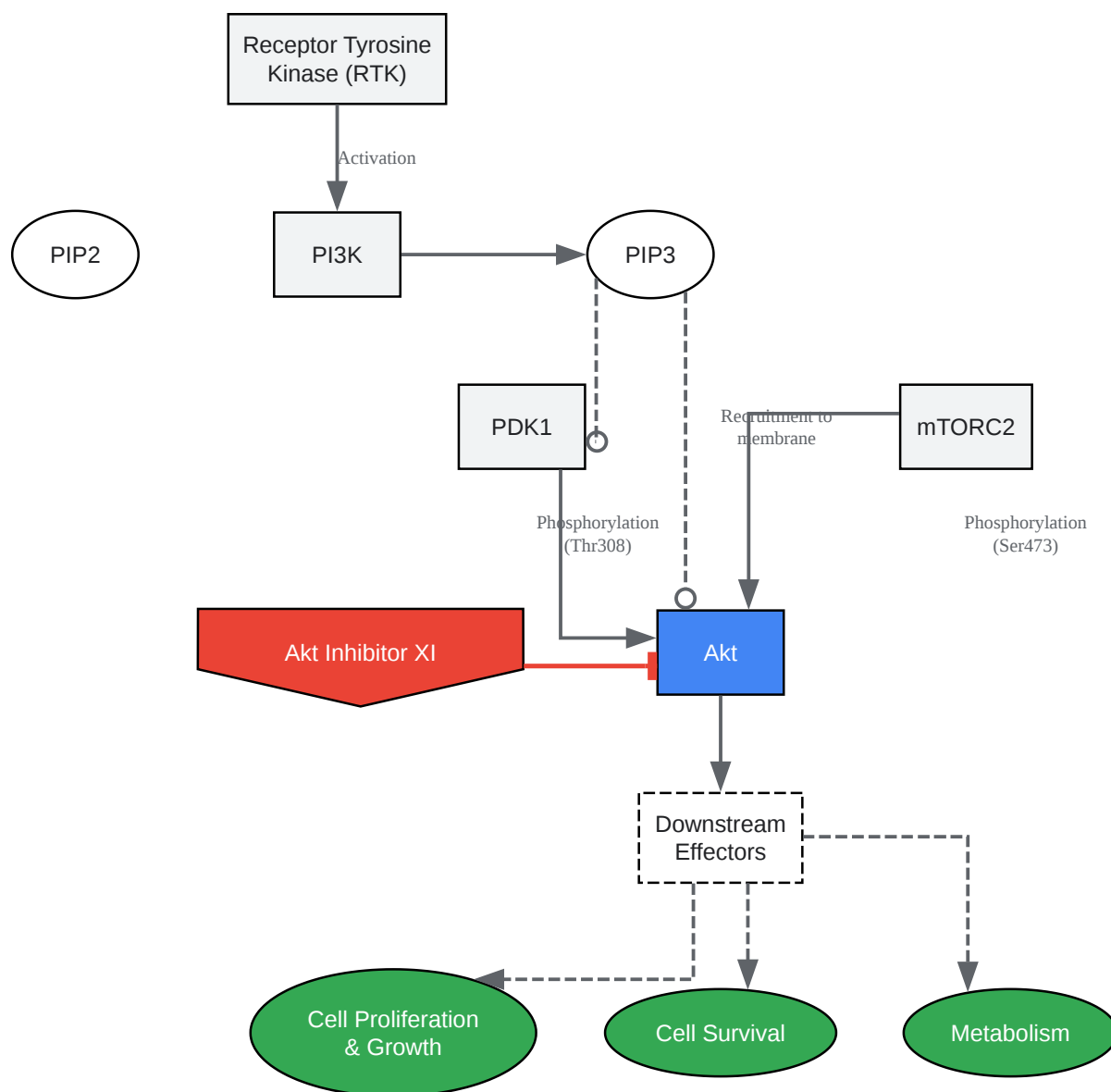
Comparative Kinase Inhibition Profiles

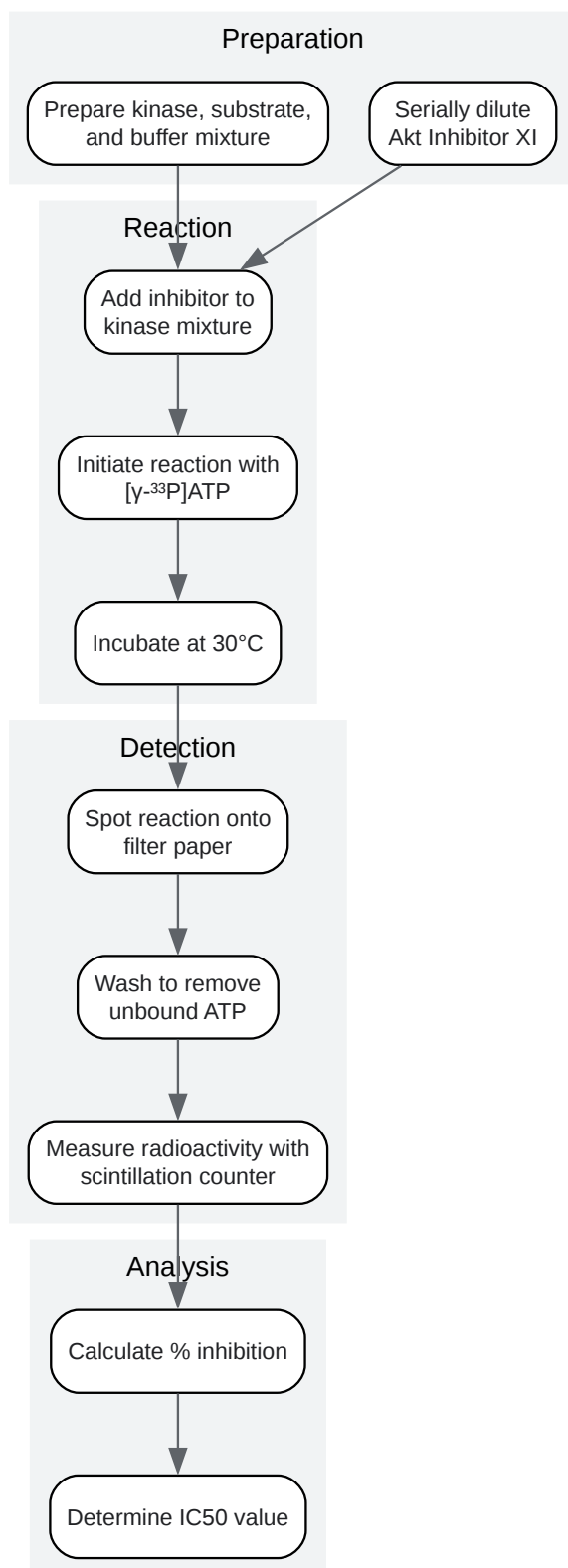
While a comprehensive kinase selectivity panel for **Akt Inhibitor XI** is not readily available in the public domain, the following table summarizes the inhibitory activity (IC₅₀ or K_i values) of other frequently studied Akt inhibitors against their target and a selection of off-target kinases. This comparative data highlights the importance of assessing a broad kinase profile to understand the selectivity of an inhibitor. Lower IC₅₀/K_i values indicate higher potency.

Inhibitor	Target Kinase	IC50/Ki (nM)	Off-Target Kinase	IC50/Ki (nM)	Fold Selectivity (Off-Target/Target)
Akt Inhibitor XI (FPA-124)	Akt	100	Data not available	Data not available	Data not available
GSK690693	Akt1	2	PKA	>1000	>500
Akt2	13	PKC α	160	~12	
Akt3	9	AMPK	50	~5.5	
A-443654	Akt1	0.16	PKA	6.3	~39
PKC γ	>1000	>6250			
A-674563	Akt1	11	PKA	16	~1.5
CDK2	160	~14.5			

The PI3K/Akt Signaling Pathway

The PI3K/Akt pathway is a critical intracellular signaling cascade that governs a wide array of cellular functions, including cell growth, proliferation, survival, and metabolism. Its dysregulation is a frequent occurrence in many human cancers, making it a key target for therapeutic intervention. The diagram below illustrates the central role of Akt in this pathway.





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